

Application Notes and Protocols for In Vivo Studies of KHKI-01128

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: KHKI-01128

Cat. No.: B15619846

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These application notes provide a comprehensive guide for the in vivo evaluation of **KHKI-01128**, a potent NUA2 inhibitor. The protocols outlined below are intended to assist in the design and execution of experiments to assess the pharmacokinetics, pharmacodynamics, and efficacy of this compound in preclinical animal models.

Introduction

KHKI-01128 is a small molecule inhibitor of NUA family kinase 2 (NUAK2), a promising target in cancer therapy due to its role in cell survival, proliferation, and invasion[1]. It has demonstrated potent anticancer activity in vitro against SW480 colorectal cancer cells, with a half-maximal inhibitory concentration (IC50) of 0.024 μ M for NUA2[2][3]. **KHKI-01128** has been shown to suppress cell proliferation and induce apoptosis[1]. Mechanistically, it acts by inhibiting the Hippo-YAP signaling pathway, leading to the downregulation of YAP target genes[1][3]. While it is a potent NUA2 inhibitor, it also shows inhibitory activity against NUA1[4]. The following protocols are designed to facilitate the translation of these in vitro findings into in vivo settings.

Quantitative Data Summary

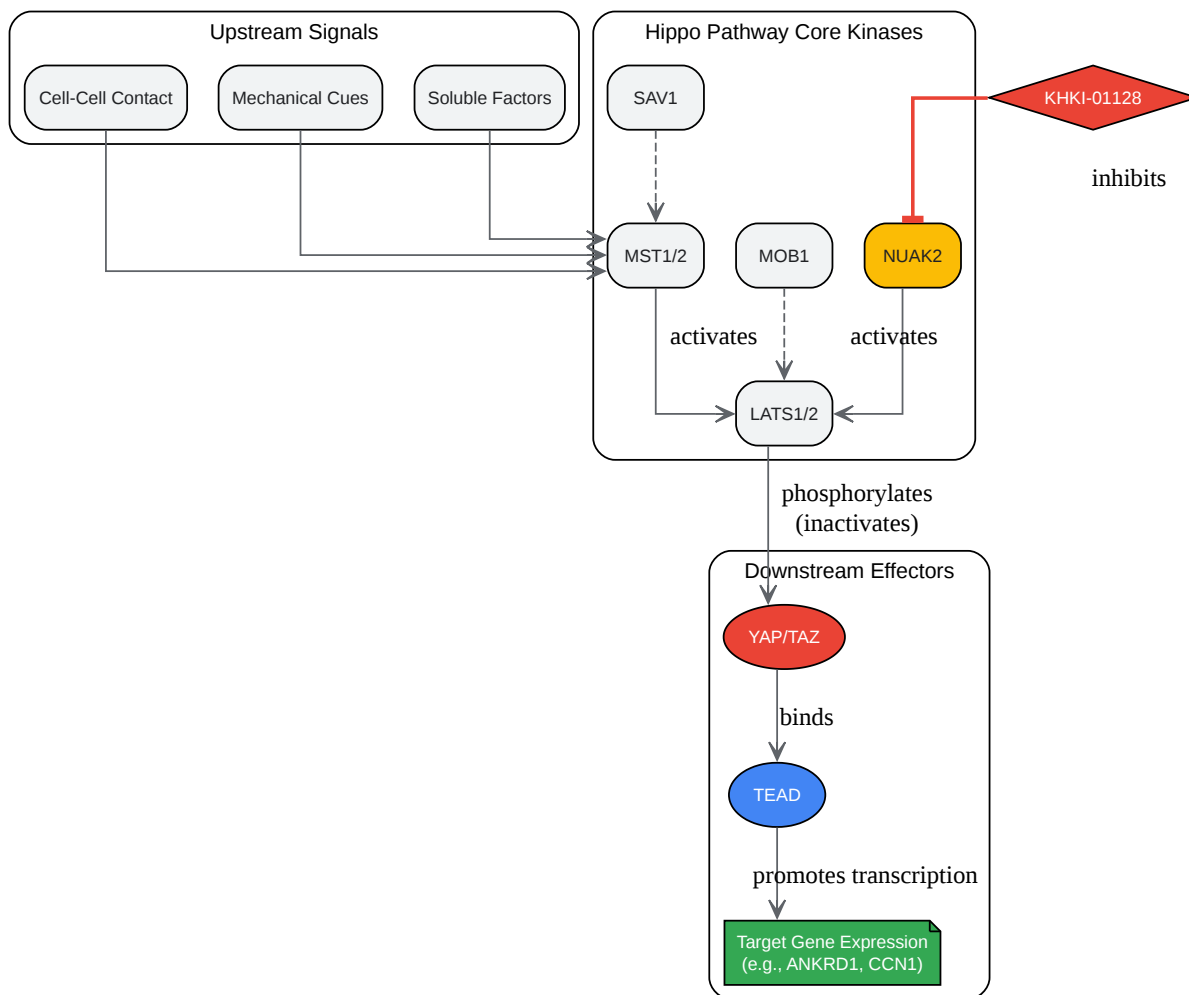
The following tables summarize the key in vitro data for **KHKI-01128**, which will inform the design of in vivo experiments.

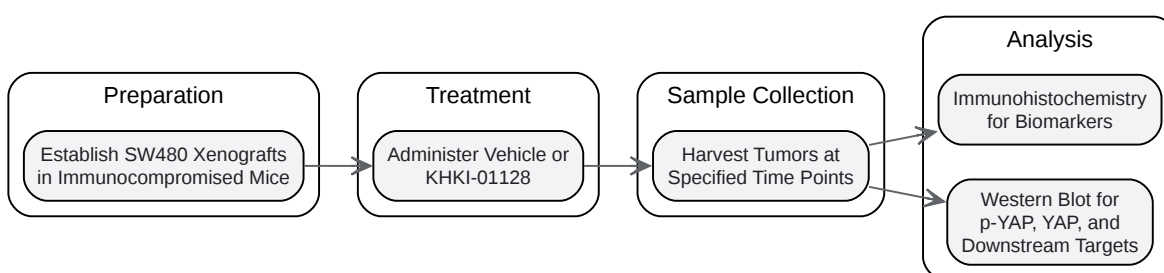
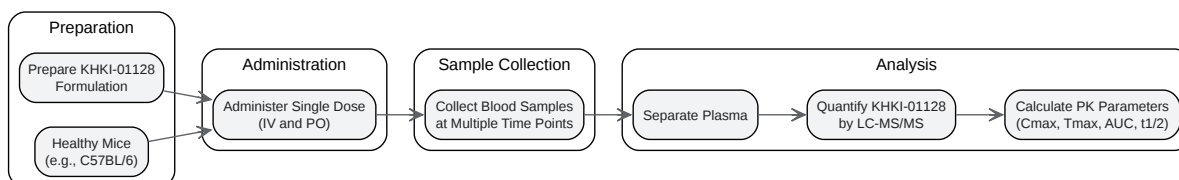
Parameter	Value	Cell Line	Reference
NUAK2 IC50	0.024 ± 0.015 µM	-	[1]
Cell Proliferation IC50	1.26 ± 0.17 µM	SW480	[1]

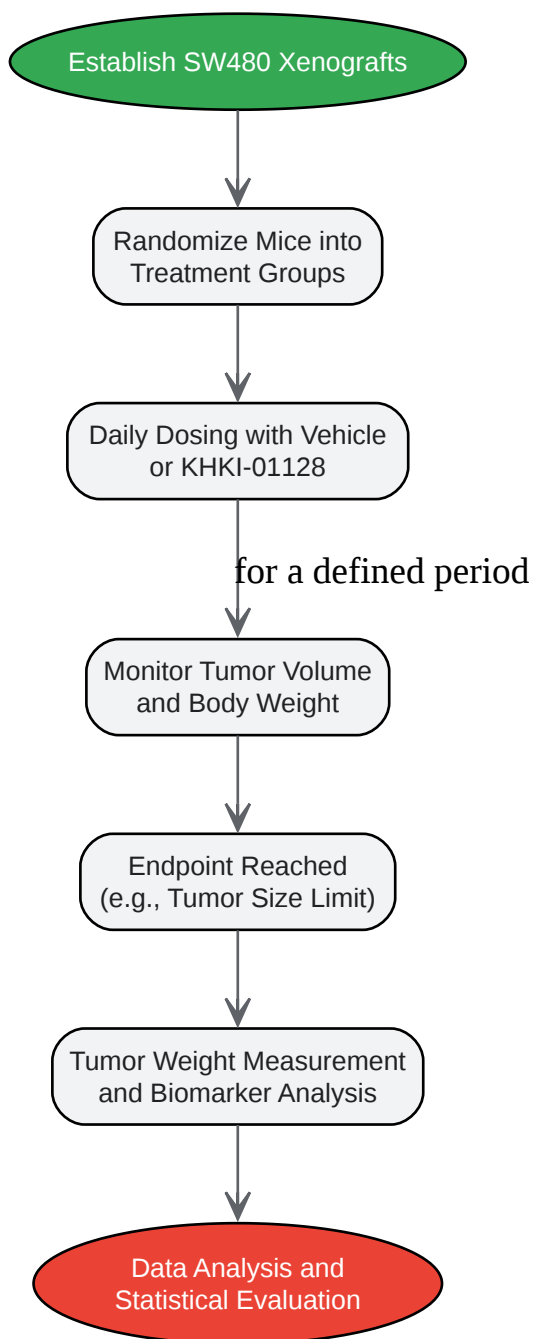
Table 1: In Vitro Potency of **KHKI-01128**. This table provides a quick reference for the in vitro inhibitory concentrations of **KHKI-01128** against its target and in a cancer cell line.

Signaling Pathway

The diagram below illustrates the proposed signaling pathway affected by **KHKI-01128**.







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References

- 1. NUA2 Inhibitors, KHKI-01128 and KHKI-01215, Exhibit Potent Anticancer Activity Against SW480 Colorectal Cancer Cells - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 2. [medchemexpress.com](#) [[medchemexpress.com](#)]
- 3. KHKI-01128 | NUA2 inhibitor | Probechem Biochemicals [[probechem.com](#)]
- 4. [researchgate.net](#) [[researchgate.net](#)]
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